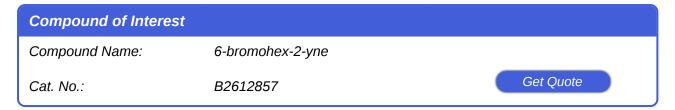


6-bromohex-2-yne molecular weight and formula

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An In-depth Technical Guide to 6-bromohex-2-yne: Molecular Weight and Formula

This guide provides detailed information on the molecular formula and molecular weight of **6-bromohex-2-yne**, a compound of interest to researchers, scientists, and professionals in drug development.

Molecular Formula

The molecular formula for **6-bromohex-2-yne** is C₆H₉Br.[1][2][3][4] This formula indicates that a single molecule of **6-bromohex-2-yne** contains:

- Six carbon (C) atoms
- Nine hydrogen (H) atoms
- One bromine (Br) atom

Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The atomic weights for the elements in **6-bromohex-2-yne** are:

- Carbon (C): The standard atomic weight of carbon is approximately 12.011 g/mol .[5][6]
- Hydrogen (H): The conventional atomic weight of hydrogen is 1.008 g/mol .[7][8][9]
- Bromine (Br): The standard atomic weight of bromine is approximately 79.904 g/mol .[10][11]



The molecular weight of **6-bromohex-2-yne** can be calculated as follows:

 $(6 \times \text{Atomic Weight of C}) + (9 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of Br}) (6 \times 12.011) + (9 \times 1.008) + (1 \times 79.904) = 72.066 + 9.072 + 79.904 = 161.042 \text{ g/mol}$

The experimentally determined and commonly cited molecular weight of **6-bromohex-2-yne** is 161.04 g/mol .[1][2]

Summary of Quantitative Data

For ease of reference, the molecular formula and weight information for **6-bromohex-2-yne** and its constituent elements are summarized in the table below.

| Component | Symbol/Formu la | Count | Atomic/Molecu lar Weight (g/mol) | Total Contribution (g/mol) |
|----------------------|--|-------|--|------------------------------------|
| Carbon | С | 6 | 12.011 | 72.066 |
| Hydrogen | Н | 9 | 1.008 | 9.072 |
| Bromine | Br | 1 | 79.904[10][11] | 79.904 |
| 6-bromohex-2- yne | C ₆ H ₉ Br[1][2] | 1 | 161.04[1][2] | 161.042 |

Logical Relationship Diagram

The following diagram illustrates the logical relationship for calculating the molecular weight of **6-bromohex-2-yne** from its elemental components.

Molecular weight calculation workflow.

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